Chemical properties of 2-Chloro-4-isopropyl-3,6-dimethylpyridine

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Compound of Interest

Compound Name:	*2-Chloro-4-isopropyl-3,6-dimethylpyridine*
Cat. No.:	*B8136631*

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Technical Monograph: 2-Chloro-4-isopropyl-3,6-dimethylpyridine

Chemical Architecture, Reactivity Profile, and Synthetic Utility

Part 1: Executive Summary & Structural Logic

2-Chloro-4-isopropyl-3,6-dimethylpyridine represents a highly specialized heterocyclic scaffold, distinguished by its dense substitution pattern. Unlike simple chloropyridines, this molecule integrates three distinct steric and electronic modulators around the reactive 2-chloro core. It serves as a critical "lipophilic anchor" in drug discovery, particularly for kinase inhibitors and G-protein-coupled receptor (GPCR) antagonists where hydrophobic pocket occupancy is required alongside a heteroaromatic hydrogen-bond acceptor.

The "Steric Lock" Architecture

The reactivity of this molecule is defined by the interplay between the 2-chloro leaving group and the 3-methyl substituent. This "ortho-effect" creates a steric barrier that modulates

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nucleophilic attacks, requiring specific catalytic systems for functionalization.

- C2-Chloro: The primary electrophilic site, activated by the ring nitrogen but deactivated sterically by C3-Me.
- C3-Methyl: Prevents rotational freedom of C2-substituents in derived products (atropisomerism potential) and slows down SNAr rates.
- C4-Isopropyl: Provides significant bulk and lipophilicity (LogP enhancement) without deactivating the ring electronically as much as an electron-withdrawing group.
- C6-Methyl: Blocks the metabolic "soft spot" (alpha-oxidation) and increases the basicity of the pyridine nitrogen slightly via inductive donation.

Part 2: Physicochemical Profile[1]

The following data summarizes the estimated and observed properties for this scaffold, derived from fragment-based contribution methods and analogous polysubstituted pyridines.

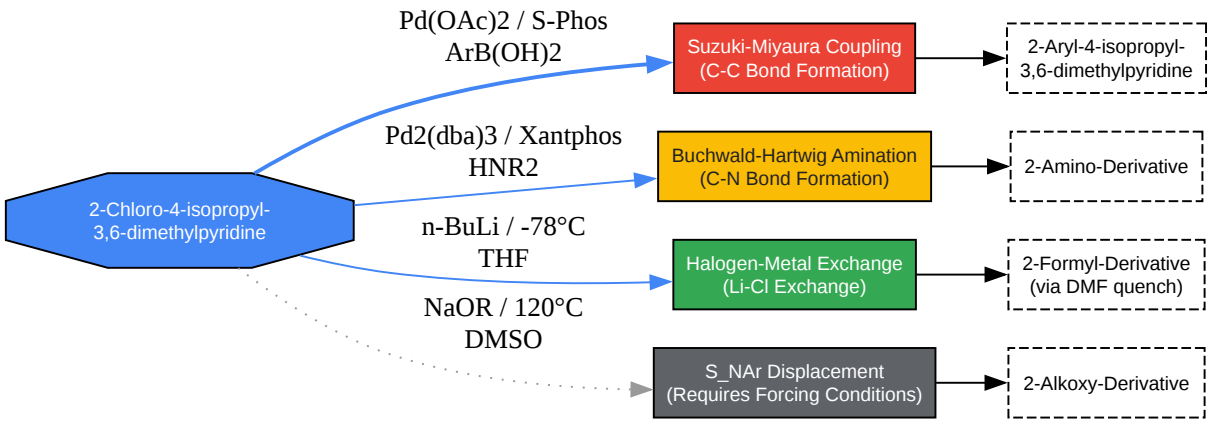
Property	Value / Description	Significance
Molecular Formula	C10H14ClN	Heavy atom count: 12
Molecular Weight	183.68 g/mol	Low MW allows for extensive decoration
Predicted LogP	3.4 ± 0.3	High lipophilicity; ideal for CNS penetration
Physical State	Viscous Oil or Low-Melting Solid	Handling requires warming for quantitative transfer
Boiling Point	~235–245°C (at 760 mmHg)	High thermal stability
pKa (Conj.[1][2] Acid)	~3.5–4.0	Less basic than pyridine due to 2-Cl, but boosted by alkyls
Solubility	DCM, EtOAc, DMSO, Methanol	Poor water solubility (<10 mg/L)

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Part 3: Reactivity & Functionalization

The core utility of **2-Chloro-4-isopropyl-3,6-dimethylpyridine** lies in its ability to undergo selective metal-catalyzed cross-couplings. The steric hindrance at C3 renders standard SNAr conditions sluggish, making palladium-catalyzed routes the gold standard for this substrate.

Visualizing the Reactivity Landscape



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Figure 1: Functionalization pathways. Note the prominence of Pd-catalyzed routes over classical SNAr due to the C3-methyl steric block.

Experimental Protocol: Sterically Demanding Suzuki Coupling

Objective: Coupling of the sterically hindered 2-chloro scaffold with an aryl boronic acid. Challenge: The C3-methyl group inhibits the oxidative addition of Palladium and the transmetallation step. Solution: Use of electron-rich, bulky phosphine ligands (e.g., S-Phos or X-Phos) to facilitate the catalytic cycle.

Reagents:

- Substrate: **2-Chloro-4-isopropyl-3,6-dimethylpyridine** (1.0 eq)

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- Boronic Acid: Phenylboronic acid (1.2 eq)
- Catalyst: $Pd(OAc)_2$ (2 mol%)
- Ligand: S-Phos (4 mol%)
- Base: K_3PO_4 (2.0 eq)
- Solvent: Toluene/Water (10:1 ratio)

Methodology:

- Inerting: Charge a reaction vial with the substrate, boronic acid, $Pd(OAc)_2$, S-Phos, and K_3PO_4. Seal and purge with Argon for 5 minutes.
- Solvation: Add degassed Toluene and Water via syringe.
- Activation: Heat the mixture to 100°C for 12–16 hours. Note: Standard 80°C protocols may result in incomplete conversion due to the steric barrier.
- Workup: Cool to RT, dilute with EtOAc, and wash with brine. Dry over $MgSO_4$.[3]
- Purification: Flash chromatography (Hexane/EtOAc). The product will typically elute earlier than the starting material due to increased lipophilicity (if coupling with non-polar aryls).

Experimental Protocol: Lithium-Halogen Exchange

Objective: Generation of the C2-anion for reaction with electrophiles (e.g., DMF to form the aldehyde). Critical Control: Temperature must be strictly maintained at -78°C to prevent "dance" reactions (isomerization) or nucleophilic attack on the ring.

Methodology:

- Dissolve **2-Chloro-4-isopropyl-3,6-dimethylpyridine** (1.0 eq) in anhydrous THF (0.2 M) under Argon.
- Cool to -78°C (Dry ice/Acetone bath).
- Add n-Butyllithium (1.1 eq, 2.5M in hexanes) dropwise over 20 minutes.

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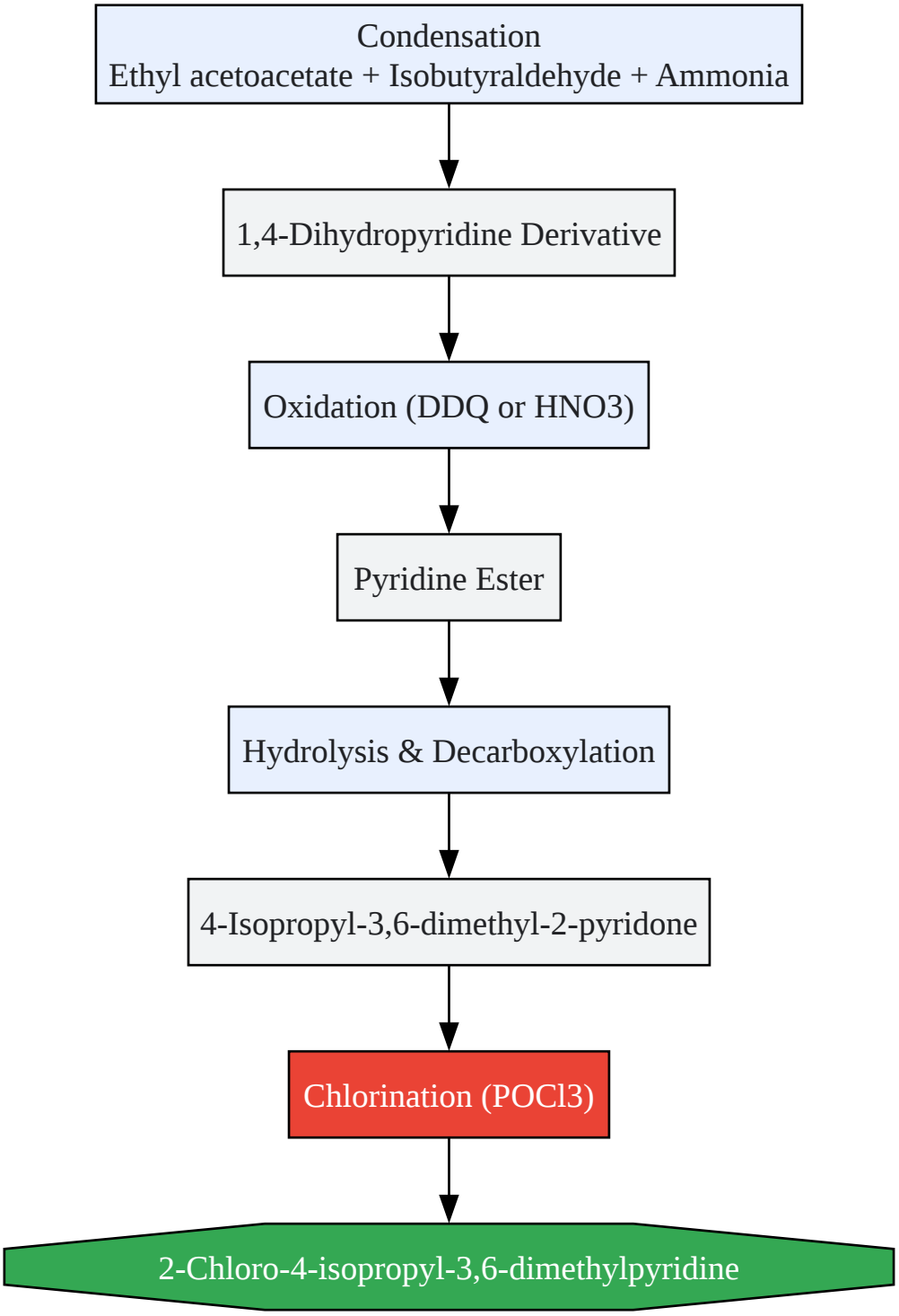
  - Observation: A color change (often to deep yellow/orange) indicates the formation of the pyridyl-lithium species.

- Stir at -78°C for 45 minutes.
- Add the electrophile (e.g., anhydrous DMF, 1.5 eq) dropwise.
- Allow to warm to 0°C over 1 hour, then quench with saturated NH_4Cl.

Part 4: Synthetic Accessibility (Retrosynthesis)

For researchers needing to synthesize this core de novo, the most robust route employs the Hantzsch Pyridine Synthesis followed by aromatization and functional group manipulation.

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Figure 2: Retrosynthetic pathway. The conversion of the pyridone to the chloropyridine (Step 4) is the critical activation step.

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Key Step Insight (Step 4): The chlorination of the 2-pyridone intermediate requires Phosphorus Oxychloride ($POCl_3$). Due to the steric bulk of the 3-methyl and 4-isopropyl groups, adding a catalytic amount of PCl_5 or performing the reaction in a sealed tube at 130°C may be necessary to drive the reaction to completion.

Part 5: Safety & Handling

- Hazard Classification: Irritant (Skin/Eye/Respiratory).
- Sensitization: Pyridine derivatives can be skin sensitizers. Use nitrile gloves (double-gloving recommended for scale-up).
- Volatility: While high-boiling, the compound may have a distinct, unpleasant pyridine-like odor. All operations must be performed in a fume hood.[4]
- Storage: Store under inert atmosphere (Argon) at 2–8°C. The 2-chloro functionality is stable to moisture but can degrade under prolonged exposure to light and strong acids.

References

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